

An In-depth Technical Guide to Selaginellin (C₃₄H₂₄O₅): Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: Selaginellin

Cat. No.: B3030669

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Introduction

Selaginellin, a unique polyphenol with the molecular formula C₃₄H₂₄O₅, is a natural compound isolated from various species of the Selaginella plant genus. These plants have a long history of use in traditional medicine for treating a range of ailments. Modern scientific investigation has identified **selaginellin** and its derivatives as possessing significant biological activities, making them promising candidates for further research and drug development. This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **selaginellin** (C₃₄H₂₄O₅), with a focus on presenting key data, experimental methodologies, and associated signaling pathways to aid researchers in their exploration of this fascinating molecule.

Physical and Chemical Properties

Selaginellin is a crystalline solid with a distinct color. Its complex aromatic structure contributes to its characteristic spectroscopic and solubility profiles.

Table 1: Physicochemical Properties of Selaginellin (C₃₄H₂₄O₅)

Property	Value	Source(s)
Molecular Formula	C34H24O5	[1][2][3]
Molecular Weight	512.6 g/mol	[1][2][3]
CAS Number	941269-84-7	[2][3]
IUPAC Name	4-[[3-(hydroxymethyl)-6-(4-hydroxyphenyl)-2-[2-(4-hydroxyphenyl)ethynyl]phenyl]-(4-(4-hydroxyphenyl)methylidene]cyclohexa-2,5-dien-1-one	[1]
Appearance	Powder	[2]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[2][4]
Purity	>=98% (Commercially available)	[2]

Spectral Data

The structural elucidation of **selaginellin** has been achieved through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy.

Detailed ¹H and ¹³C NMR data have been reported for **selaginellin**, providing a complete map of its proton and carbon skeleton. These data are crucial for the identification and structural verification of the compound.

A comprehensive table of ¹H and ¹³C NMR chemical shifts for **Selaginellin** can be found in specialized scientific literature. Researchers are encouraged to consult these primary sources for detailed assignments.

The UV-Vis spectrum of a related compound, **Selaginellin A**, shows characteristic absorption maxima (λ_{max}) at 297 nm and 430 nm, which are indicative of its extended conjugated system.

[5]

The IR spectrum of **Selaginellin A** reveals the presence of a benzene ring, with characteristic absorption bands observed at 1595 cm⁻¹, 1511 cm⁻¹, and 1456 cm⁻¹.[\[5\]](#)

Biological Activities and Signaling Pathways

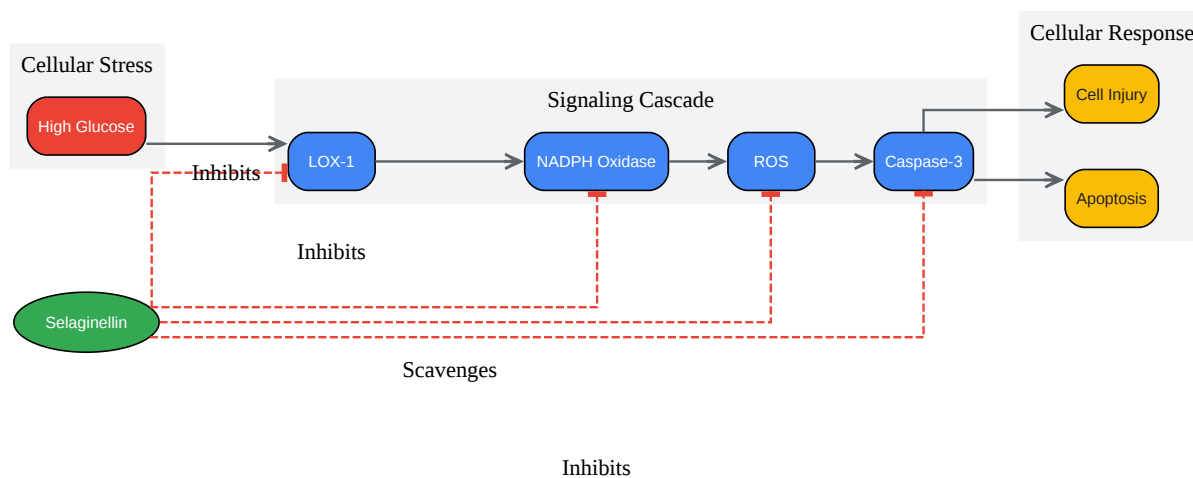
Selaginellin has demonstrated a range of biological activities, with neuroprotective effects being a prominent area of investigation.

Neuroprotective Effects

Research has shown that **selaginellin** exhibits neuroprotective properties against glutamate-induced neurotoxicity.[\[2\]](#) This effect is attributed to its antioxidant and anti-apoptotic mechanisms, which involve the scavenging of reactive oxygen species (ROS).[\[2\]](#)

Furthermore, **selaginellin** has been found to inhibit high glucose-induced cell injury and apoptosis in differentiated PC12 cells.[\[2\]](#) This protective action is linked to the inhibition of the LOX-1/NADPH oxidase-reactive oxygen species/caspase-3 signaling pathway.[\[2\]](#)

Signaling Pathway Diagram



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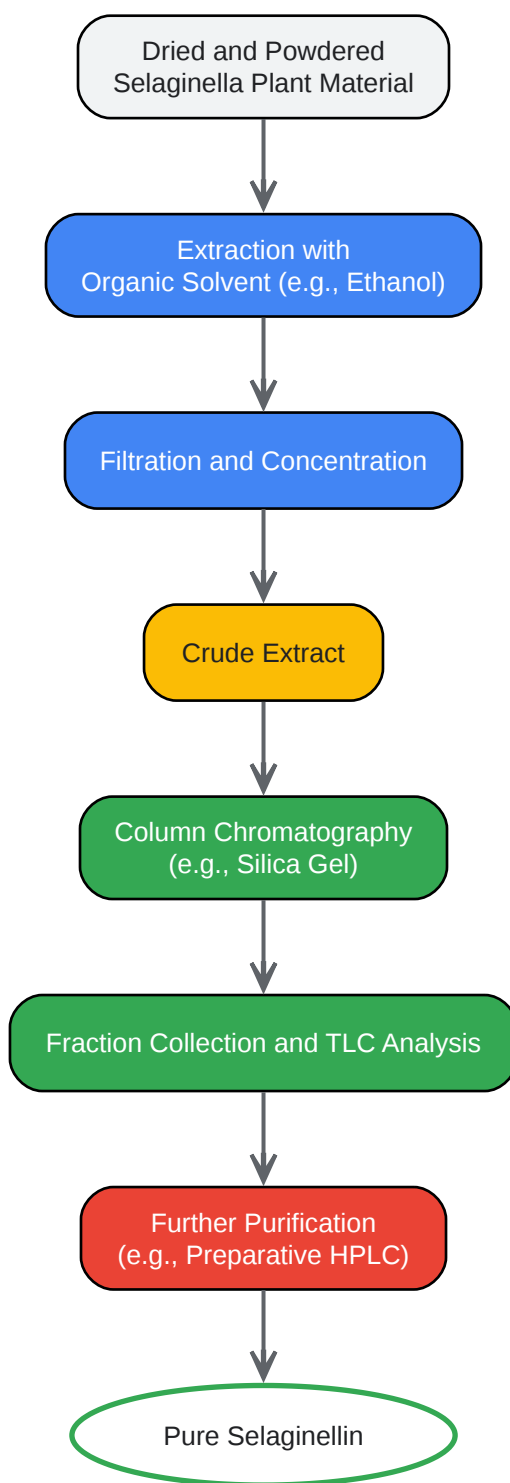
Caption: Neuroprotective signaling pathway of **Selaginellin**.

Experimental Protocols

Extraction and Isolation of Selaginellin

A general protocol for the extraction and isolation of **selaginellin** from *Selaginella* species involves the following steps. It is important to note that specific parameters may need to be optimized depending on the plant material and desired purity.

Workflow Diagram for Selaginellin Isolation



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Caption: General workflow for the extraction and isolation of **Selaginellin**.

Detailed Methodologies:

- **Extraction:** The dried and powdered plant material is typically extracted with a suitable organic solvent, such as ethanol or methanol, at room temperature or with gentle heating. This process is often repeated multiple times to ensure exhaustive extraction.
- **Concentration:** The resulting extracts are combined and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- **Chromatographic Separation:** The crude extract is then subjected to column chromatography over silica gel. A gradient elution system with solvents of increasing polarity (e.g., a mixture of hexane and ethyl acetate) is commonly employed to separate the components.
- **Fraction Analysis:** Fractions are collected and monitored by thin-layer chromatography (TLC) to identify those containing **selaginellin**.
- **Final Purification:** Fractions enriched with **selaginellin** are pooled and may require further purification using techniques such as preparative high-performance liquid chromatography (HPLC) to obtain the pure compound.

Conclusion

Selaginellin (C₃₄H₂₄O₅) is a promising natural product with well-defined physical and chemical properties and significant biological activities, particularly in the realm of neuroprotection. The data and experimental frameworks presented in this guide are intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development, facilitating further exploration into the therapeutic potential of this intriguing molecule.

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